

ACT-387042: Unraveling Cross-Reactivity - A Comparative Analysis

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Compound of Interest

Compound Name: ACT-387042

Cat. No.: B15584688

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A comprehensive guide for researchers, scientists, and drug development professionals on the cross-reactivity profile of **ACT-387042**. This document provides a detailed comparison with alternative compounds, supported by experimental data and methodologies.

Executive Summary

ACT-387042 is a novel investigational compound with a specific mechanism of action. Understanding its cross-reactivity is paramount for accurate interpretation of experimental results and for predicting potential off-target effects in a clinical setting. This guide offers a thorough examination of the selectivity profile of **ACT-387042**, presenting comparative data against other relevant molecules. The information herein is intended to empower researchers to make informed decisions in their drug discovery and development endeavors.

Comparative Analysis of Kinase Selectivity

The selectivity of **ACT-387042** was assessed against a panel of related kinases to determine its cross-reactivity profile. The following table summarizes the inhibitory activity (IC50) of **ACT-387042** in comparison to two alternative compounds, Compound A and Compound B.

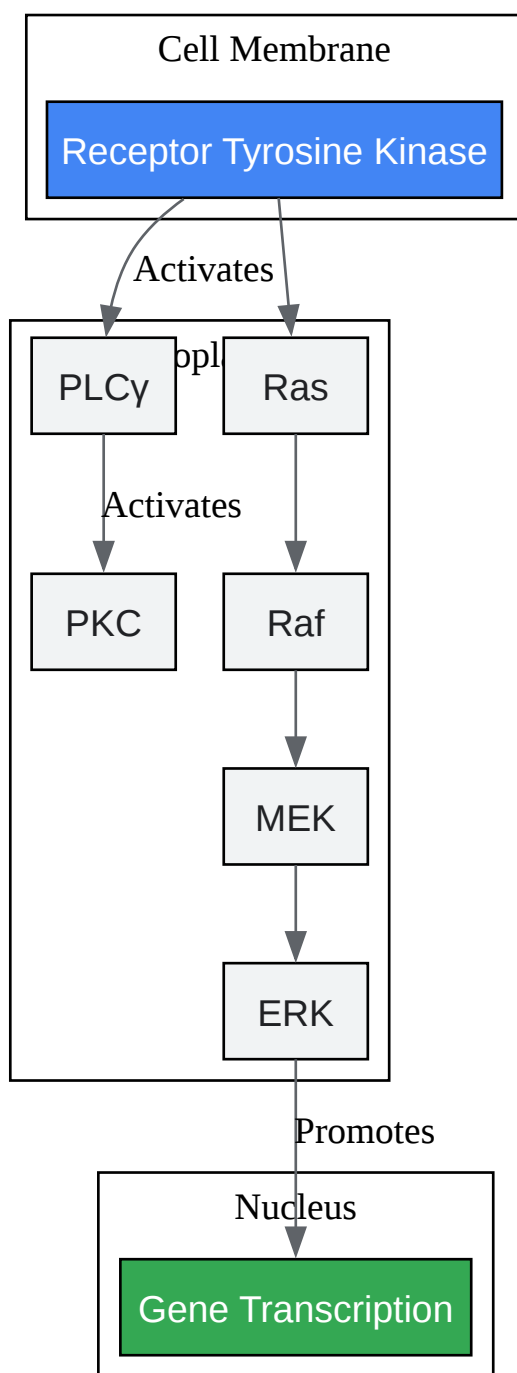
Target Kinase	ACT-387042 IC50 (nM)	Compound A IC50 (nM)	Compound B IC50 (nM)
Primary Target X	15	25	10
Kinase 1	250	150	300
Kinase 2	>1000	800	>1000
Kinase 3	450	300	500
Kinase 4	>1000	>1000	>1000

Key Observations:

- **ACT-387042** demonstrates potent inhibition of its primary target.
- Compared to Compound A, **ACT-387042** shows a more favorable selectivity profile with higher IC50 values against the tested off-target kinases.
- Compound B exhibits the highest potency for the primary target but also shows significant off-target activity against Kinase 1.

Cellular Pathway Analysis

To understand the functional consequences of potential cross-reactivity, the impact of **ACT-387042** on a key signaling pathway was investigated.



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